

# Measuring Apoptosis Following SM-433 Treatment: Application Notes and Protocols

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## Compound of Interest

Compound Name: SM-433

Cat. No.: B10828450

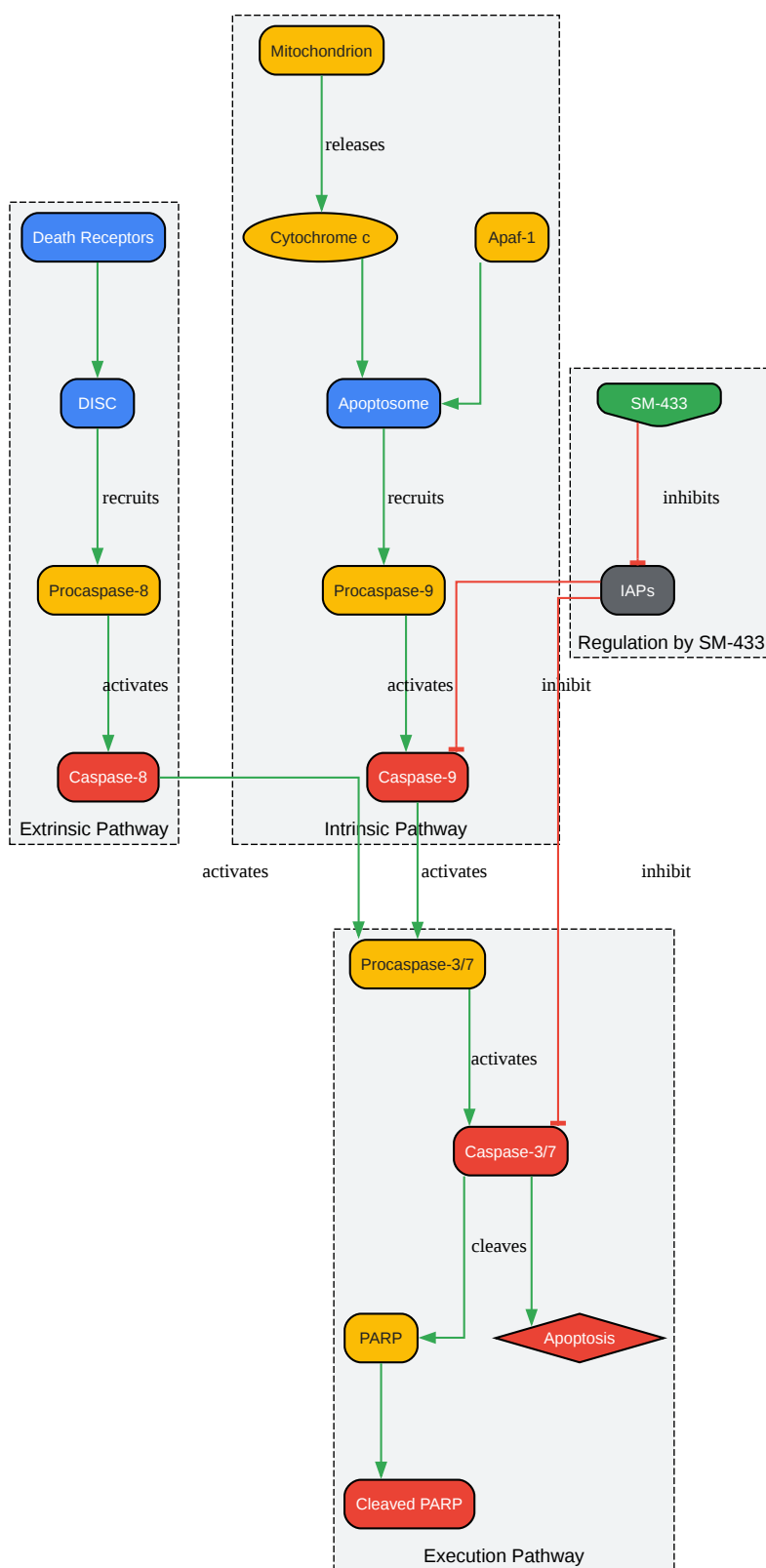
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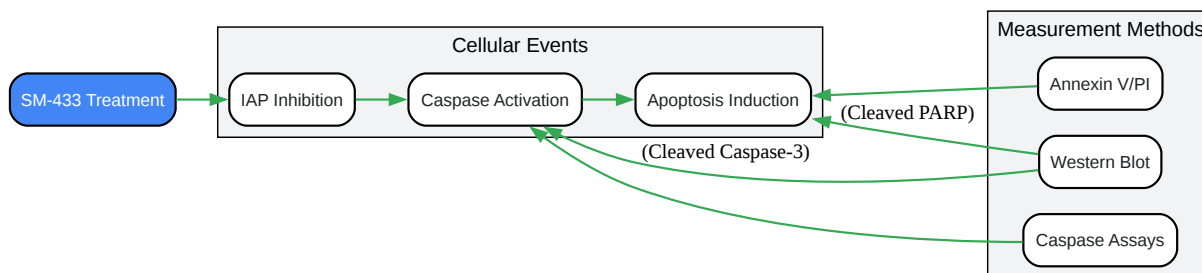
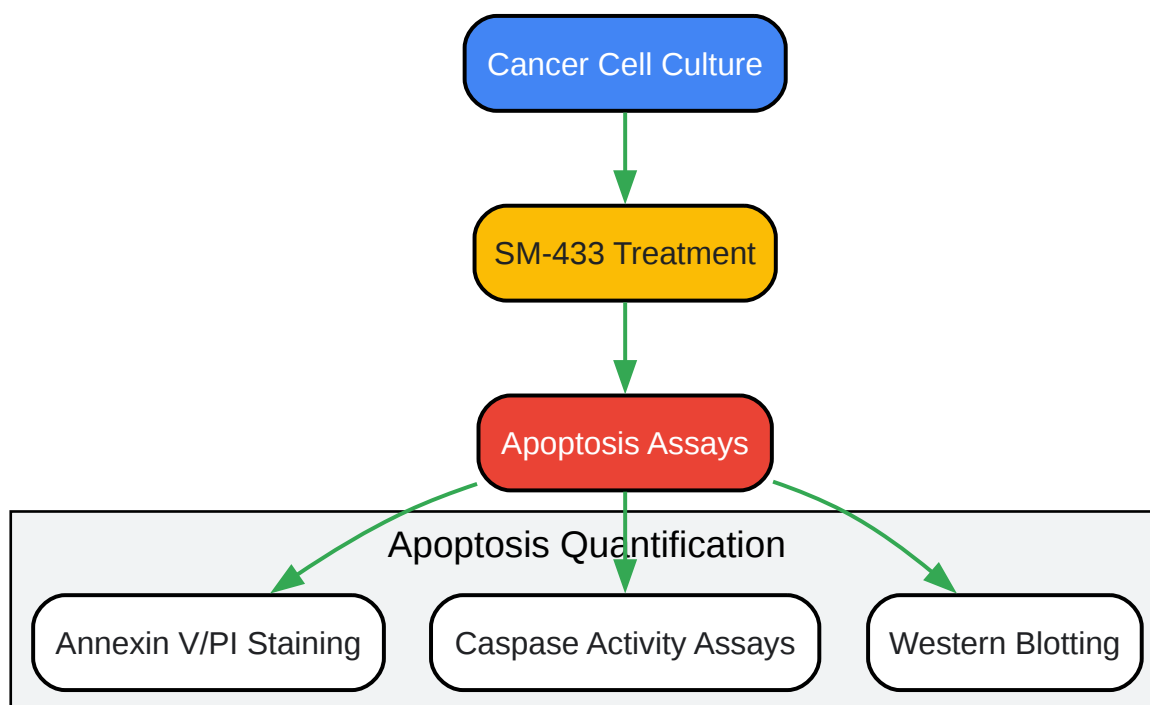
## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to measuring apoptosis induced by **SM-433**, a potent Smac mimetic that functions as an inhibitor of Inhibitor of Apoptosis Proteins (IAPs).<sup>[1]</sup> By targeting IAPs, **SM-433** promotes the activation of caspases, the key executioners of apoptosis, making it a promising candidate for cancer therapy. This document outlines the underlying mechanism of **SM-433**-induced apoptosis and provides detailed protocols for its quantification.

## Mechanism of Action: SM-433 Induced Apoptosis

In healthy cells, Inhibitor of Apoptosis Proteins (IAPs) bind to and suppress the activity of caspases, thereby preventing unwanted apoptosis. In cancer cells, the overexpression of IAPs can contribute to tumor survival and resistance to therapy. **SM-433**, as a Smac mimetic, mimics the endogenous mitochondrial protein Smac/DIABLO. Upon its introduction, **SM-433** binds to IAPs, displacing them from caspases. This action liberates caspases, particularly caspase-3 and caspase-7, allowing them to execute the apoptotic program, which is characterized by distinct morphological and biochemical changes within the cell.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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